

S-Butyl Thiobenzoate molecular weight and formula

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Compound of Interest

Compound Name: *S-Butyl Thiobenzoate*

Cat. No.: B1281266

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S-Butyl Thiobenzoate: A Technical Overview

This guide provides a detailed summary of the fundamental physicochemical properties of **S-Butyl Thiobenzoate**, a compound of interest in various research and development domains. The information is presented for researchers, scientists, and professionals in drug development, offering a concise reference for this particular chemical entity.

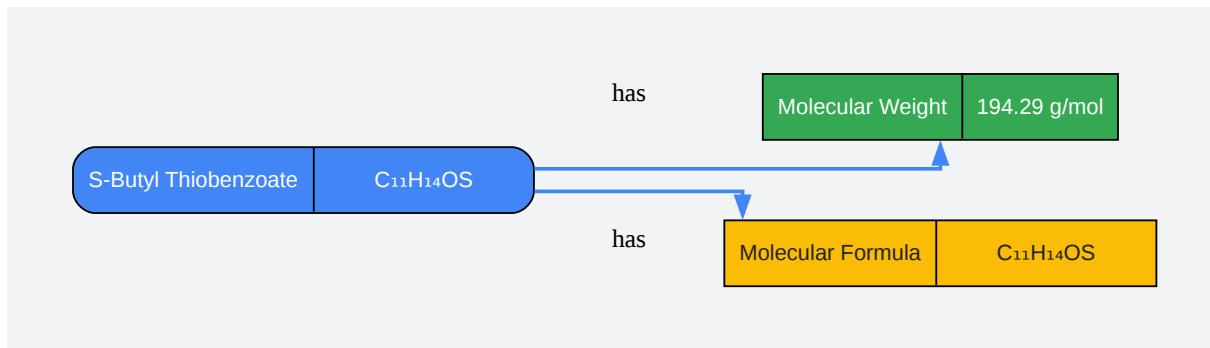
Physicochemical Data Summary

The core molecular attributes of **S-Butyl Thiobenzoate** have been compiled and are presented in the table below. This data is essential for a variety of experimental and theoretical applications, from reaction stoichiometry to analytical characterization.

| Property | Value | Citations |
|----------------------------|------------------------------------|---|
| Molecular Formula | C ₁₁ H ₁₄ OS | [1] [2] [3] |
| Molecular Weight | 194.29 g/mol | [1] [3] |
| Alternate Molecular Weight | 194.298 g/mol | [4] |
| Alternate Molecular Weight | 194.30 g/mol | [2] |
| CAS Number | 7269-35-4 | [4] [1] [2] [3] |

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Molecular properties of **S-Butyl Thiobenzoate**.

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References

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